Foreword: From Privileged Scaffold to Validated Candidate

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Compound of Interest

Compound Name:	*1-methyl-3-(1-methylpiperidin-4-yl)-1H-indol-5-ol*
CAS No.:	*445441-74-7*
Cat. No.:	*B1319987*

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The indol-5-ol moiety represents a "privileged scaffold" in medicinal chemistry, a core structure that has given rise to numerous biologically active compounds, from natural products to clinically approved therapeutics. Its unique electronic and steric properties allow it to engage with a wide variety of biological targets. However, the journey from a novel synthesized derivative to a viable drug candidate is a rigorous process of multi-parameter optimization. Success hinges not just on potent activity at the primary target, but on a harmonized profile of cellular efficacy, a well-defined mechanism of action, and favorable drug-like properties.

This guide, written from the perspective of a Senior Application Scientist, eschews a simple checklist approach. Instead, it presents a cohesive, logic-driven framework for the comprehensive in vitro characterization of a new series of indol-5-ol derivatives. We will explore the causality behind experimental choices, detailing not just the "how" but the "why," to construct a self-validating data package that enables confident, data-driven decisions in the drug discovery pipeline.

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Part 1: Foundational Characterization & Primary Biological Screening

Before delving into complex target-based assays, a foundational understanding of a compound's basic physicochemical and broad biological effects is paramount. These initial assays act as a critical filter, eliminating compounds with liabilities that would preclude them from further development, regardless of their target potency.

The Non-Negotiable Starting Point: Physicochemical Properties

A compound that cannot be solubilized cannot be reliably tested. Poor solubility can lead to artifactual data in virtually all subsequent assays. Therefore, the first step is always to assess aqueous solubility.

- Expertise & Experience: We begin with a kinetic solubility assay because it is high-throughput and closely mimics the conditions of initial compound dilution from a DMSO stock into aqueous assay buffers. This provides a more relevant measure for early screening than thermodynamic solubility, which can be time-consuming to determine. A compound with kinetic solubility below 10 µM can be problematic for most cell-based assays.

Protocol: Kinetic Solubility Assessment by Nephelometry

- Compound Plating: Prepare a 10 mM stock solution of each indol-5-ol derivative in 100% DMSO. In a clear-bottom 96-well plate, perform a serial dilution of the stock to create a concentration range (e.g., 200 µM down to 1.56 µM in DMSO).
- Aqueous Addition: To each well, add Phosphate-Buffered Saline (PBS), pH 7.4, to a final DMSO concentration of 1-2%. This rapid dilution triggers the precipitation of insoluble compounds.
- Incubation & Measurement: Incubate the plate at room temperature for 1-2 hours with gentle shaking.
- Detection: Measure the turbidity (light scattering) of each well using a nephelometer or a plate reader capable of absorbance readings at a high wavelength (e.g., 620 nm).

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- Data Analysis: The concentration at which a significant increase in signal above the background (DMSO + PBS) is observed is defined as the kinetic solubility limit.

Primary Screen: Assessing Cellular Impact

The initial biological evaluation aims to answer a simple question: does the compound have an effect on cancer cells? We employ cytotoxicity or antiproliferative assays against a diverse panel of cancer cell lines. This approach simultaneously assesses potency and provides an early indication of selectivity.

- Trustworthiness: Using tetrazolium-based assays like MTT or XTT provides a robust and reproducible readout of metabolic activity, which serves as a reliable surrogate for cell viability.[1] The principle relies on the reduction of a tetrazolium salt (e.g., yellow MTT) by mitochondrial dehydrogenases in living cells to form a colored formazan product (purple), which can be quantified spectrophotometrically.[2]

Protocol: XTT Cell Viability Assay

- Cell Seeding: Seed cancer cells (e.g., HCT116 colorectal, A549 lung, MCF-7 breast) in 96-well plates at a predetermined density (e.g., 5,000 cells/well) and allow them to adhere overnight.
- Compound Treatment: Treat cells with a serial dilution of the indol-5-ol derivatives (typically from 100 µM down to 1 nM) for 72 hours. Include a vehicle control (e.g., 0.1% DMSO) and a positive control for cell death (e.g., Staurosporine).
- Reagent Addition: Prepare the XTT labeling mixture according to the manufacturer's instructions (e.g., Thermo Fisher Scientific CyQUANT™ XTT Cell Viability Assay).[1] Add the mixture to each well.
- Incubation: Incubate the plate for 2-4 hours at 37°C in a CO2 incubator. Metabolically active cells will convert the water-soluble XTT to a water-soluble orange formazan product.[1]
- Data Acquisition: Measure the absorbance of the wells at 450 nm using a microplate reader.
- Analysis: Normalize the data to the vehicle control (100% viability) and no-cell control (0% viability). Plot the dose-response curve and calculate the half-maximal inhibitory

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concentration (IC50) using non-linear regression.

Data Presentation: Antiproliferative Activity of Lead Indol-5-ol Analogs

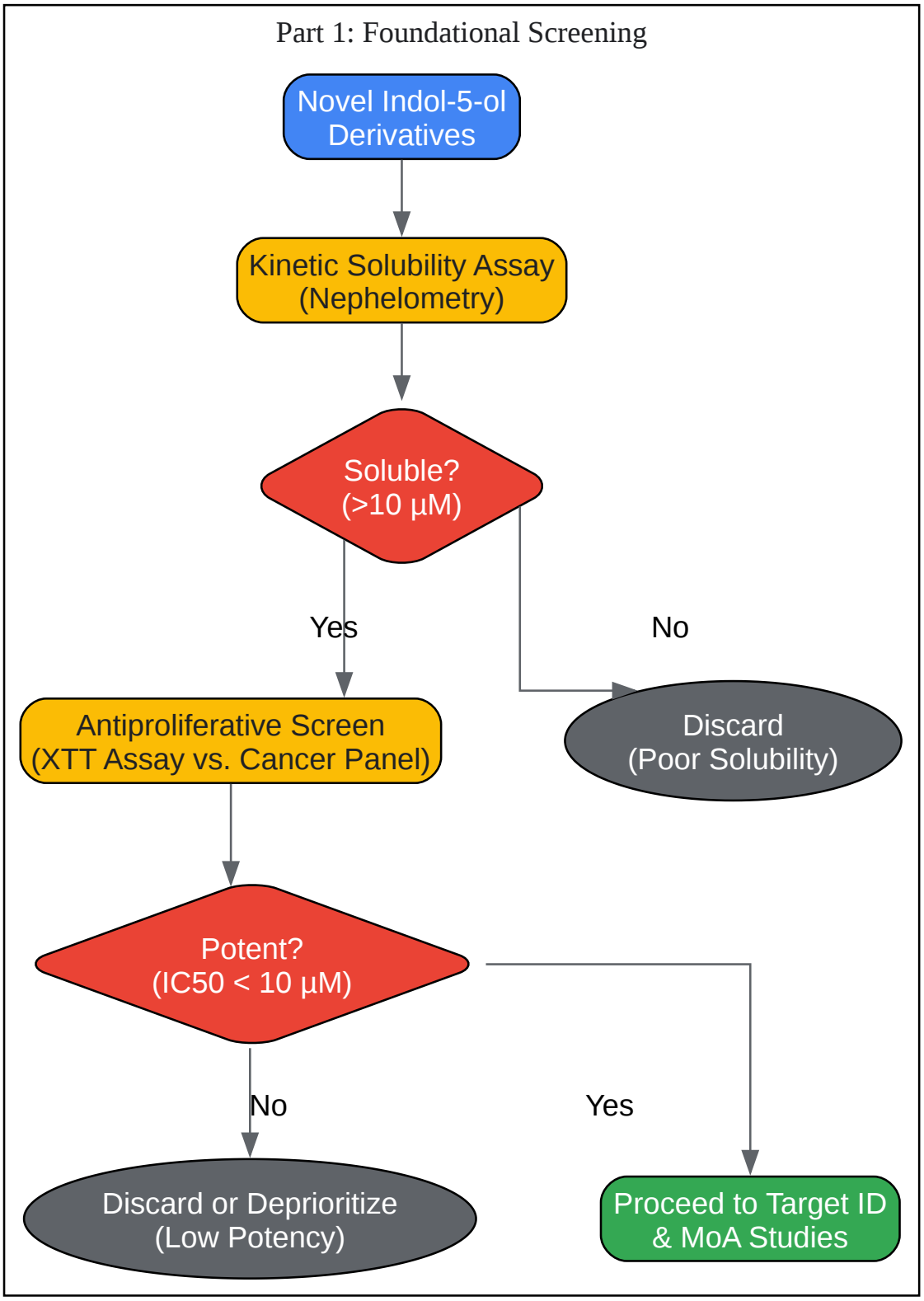
Compound ID	HCT116 IC50 (μM)	A549 IC50 (μM)	MCF-7 IC50 (μM)
IND-001	5.2	8.1	15.7
IND-002	>100	>100	>100
IND-003	0.45	0.68	1.2
IND-004	25.1	33.4	50.9

This table summarizes hypothetical cytotoxicity data, identifying IND-003 as a potent hit compound.

Workflow for Initial Characterization

The following diagram illustrates the initial filtering cascade for novel compounds.

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Caption: Initial screening workflow for novel compounds.

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Part 2: Target Identification and Engagement

Once a compound demonstrates potent cellular activity, the critical next step is to identify its molecular target. This is essential for rational lead optimization and for understanding its mechanism of action. Indole scaffolds are known to target several protein families, most notably protein kinases.[3][4]

Target-Based Biochemical Screening

We proceed with the hypothesis that our active indol-5-ol derivatives inhibit protein kinases. A biochemical assay using purified enzymes allows for a direct measurement of enzyme inhibition, free from the complexities of a cellular environment.

- Authoritative Grounding: Luminescence-based kinase assays, such as the ADP-Glo™ Kinase Assay (Promega), are industry-standard methods.[5] They quantify kinase activity by measuring the amount of ADP produced in the kinase reaction. This provides a highly sensitive and quantitative measure of inhibition.

Protocol: In Vitro Kinase Inhibition Assay (Luminescence-Based)

- Compound Preparation: Create a 10-point, 1:3 serial dilution of the test compound (e.g., IND-003) in DMSO, starting from 1 mM.[5]
- Kinase Reaction Setup: In a 96-well plate, add the test compound dilutions. Add the purified kinase of interest (e.g., Haspin, a known target for some indoles) and allow a 10-15 minute pre-incubation for the compound to bind to the kinase.[3][6]
- Initiate Reaction: Start the kinase reaction by adding a mixture of the kinase-specific substrate and ATP. Incubate at 30°C for 60 minutes.
- ADP Detection (Part 1): Add ADP-Glo™ Reagent to stop the kinase reaction and deplete the remaining unconsumed ATP. Incubate for 40 minutes at room temperature.
- ADP Detection (Part 2): Add Kinase Detection Reagent, which converts the ADP generated by the kinase into ATP. This newly synthesized ATP is used by a luciferase/luciferin reaction to produce light. Incubate for 30 minutes at room temperature.

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- Data Acquisition & Analysis: Measure luminescence using a plate reader. The light signal is directly proportional to the amount of ADP produced and thus to the kinase activity. Calculate IC50 values by plotting the percent inhibition versus the compound concentration.

Data Presentation: Kinase Selectivity Profile for IND-003

Kinase Target	IND-003 IC50 (nM)	Staurosporine IC50 (nM)
Haspin	15	5
Kinase B	250	10
Kinase C	>10,000	20
Kinase D	8,500	2

This hypothetical data suggests that IND-003 is a potent and selective inhibitor of Haspin kinase.

Confirming Target Engagement in a Cellular Context

A compound can be a potent inhibitor in a biochemical assay but fail to engage its target in a live cell due to poor permeability or rapid efflux. The Cellular Thermal Shift Assay (CETSA) is a powerful biophysical method that directly measures drug-protein interactions in living cells.[7][8]

- Expertise & Experience: CETSA operates on the principle that when a ligand binds to its target protein, it stabilizes the protein's structure.[7] This stabilization results in a higher melting temperature. When heated, unbound proteins denature and aggregate, while the ligand-bound fraction remains soluble. By quantifying the amount of soluble protein at different temperatures, we can confirm target engagement.

Protocol: Cellular Thermal Shift Assay (CETSA) by Western Blot

- Cell Treatment: Culture HCT116 cells to ~80% confluency. Treat the cells with either vehicle (DMSO) or a high concentration of IND-003 (e.g., 10 µM) for 1-2 hours.

- Heating Step: Harvest the cells, wash with PBS, and resuspend in PBS. Aliquot the cell suspension into PCR tubes. Heat the aliquots to a range of different temperatures (e.g.,

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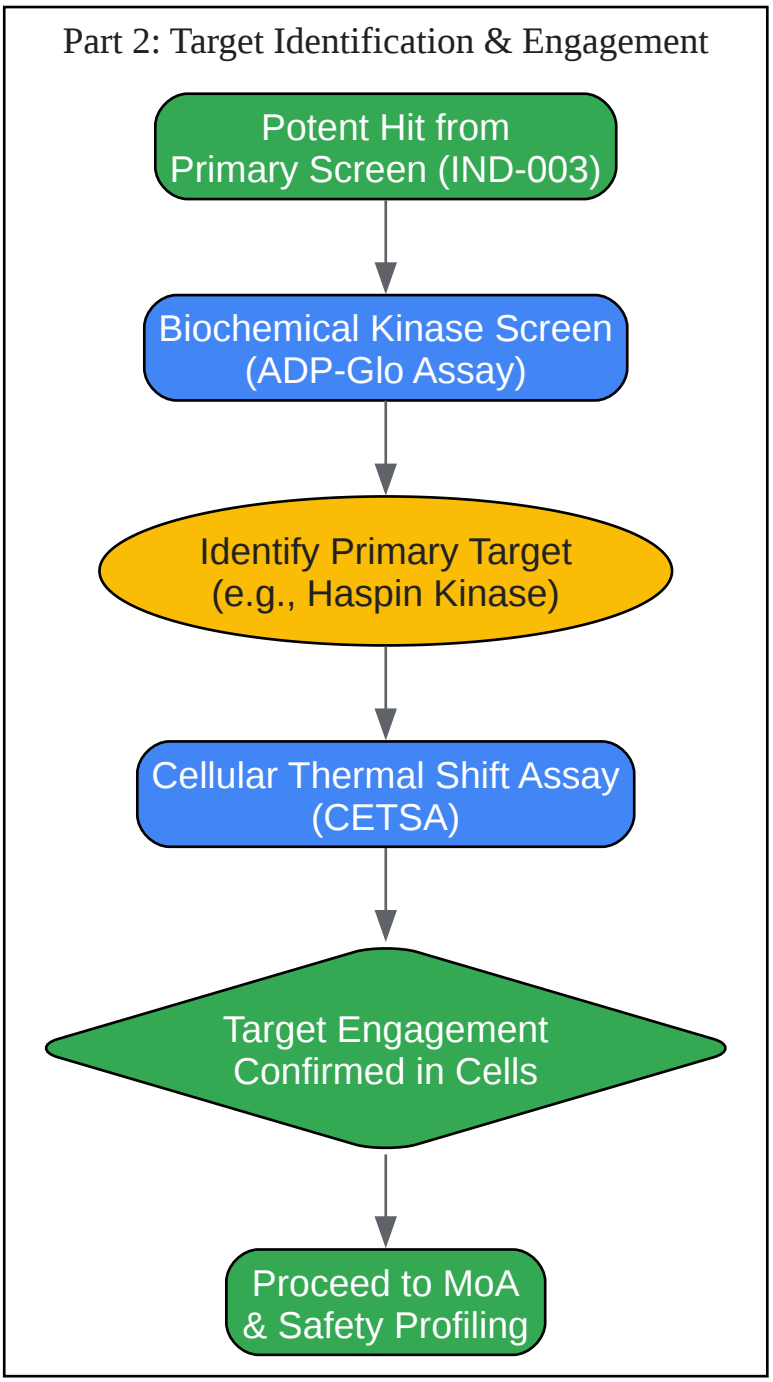
40°C to 64°C in 2°C increments) for 3 minutes, followed by cooling for 3 minutes at room temperature.[9]

- Cell Lysis: Lyse the cells by three freeze-thaw cycles using liquid nitrogen to release the intracellular proteins.
- Separation of Soluble Fraction: Centrifuge the lysates at high speed (20,000 x g) for 20 minutes at 4°C to pellet the aggregated, denatured proteins.[9]
- Analysis: Carefully collect the supernatant (soluble protein fraction). Analyze the amount of soluble target protein (e.g., Haspin) in each sample using SDS-PAGE and Western blotting with a target-specific antibody.
- Data Interpretation: Plot the band intensity for the target protein against the temperature for both vehicle- and drug-treated samples. A shift in the melting curve to a higher temperature in the drug-treated sample confirms target engagement.

Target Engagement Workflow

This diagram outlines the process of moving from a cellular hit to a validated, target-engaged compound.

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Caption: Workflow for identifying and validating a molecular target.

Part 3: Mechanism of Action & Cellular Phenotype

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Confirming target engagement is a milestone, but understanding the downstream cellular consequences of that engagement is crucial. For an anticancer agent, we expect to see effects on cell division and the induction of programmed cell death (apoptosis).

Linking Target to Phenotype: Cell Cycle Analysis

Many kinase inhibitors exert their antiproliferative effects by causing cells to arrest at specific phases of the cell cycle.[10] Flow cytometry using a DNA-staining dye like propidium iodide (PI) allows for the quantification of cells in each phase (G1, S, G2/M).

Protocol: Cell Cycle Analysis by Propidium Iodide Staining

- Treatment: Seed HCT116 cells and treat with vehicle, a low concentration (1x IC50), and a high concentration (10x IC50) of IND-003 for 24 hours.
- Cell Harvest: Harvest both adherent and floating cells, wash with PBS, and fix in ice-cold 70% ethanol while vortexing gently. Store at -20°C overnight.
- Staining: Centrifuge the fixed cells to remove ethanol. Resuspend the cell pellet in a staining solution containing Propidium Iodide (PI) and RNase A.
- Flow Cytometry: Incubate for 30 minutes in the dark. Analyze the samples on a flow cytometer. PI fluoresces when it intercalates with DNA, and the fluorescence intensity is directly proportional to the DNA content.
- Analysis: Model the resulting histograms to determine the percentage of cells in the G1, S, and G2/M phases of the cell cycle. An accumulation of cells in a specific phase indicates cell cycle arrest.

Verifying a Desirable Outcome: Apoptosis Induction

A key hallmark of an effective anticancer drug is the ability to induce apoptosis. A standard method to detect this is through Annexin V and PI co-staining.

- Trustworthiness: In early apoptosis, phosphatidylserine (PS) translocates to the outer leaflet of the plasma membrane. Annexin V is a protein that has a high affinity for PS and can be fluorescently labeled. Co-staining with PI, which can only enter cells with compromised

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membranes (late apoptotic/necrotic cells), allows for the differentiation of healthy, early apoptotic, and late apoptotic/necrotic cells.[11]

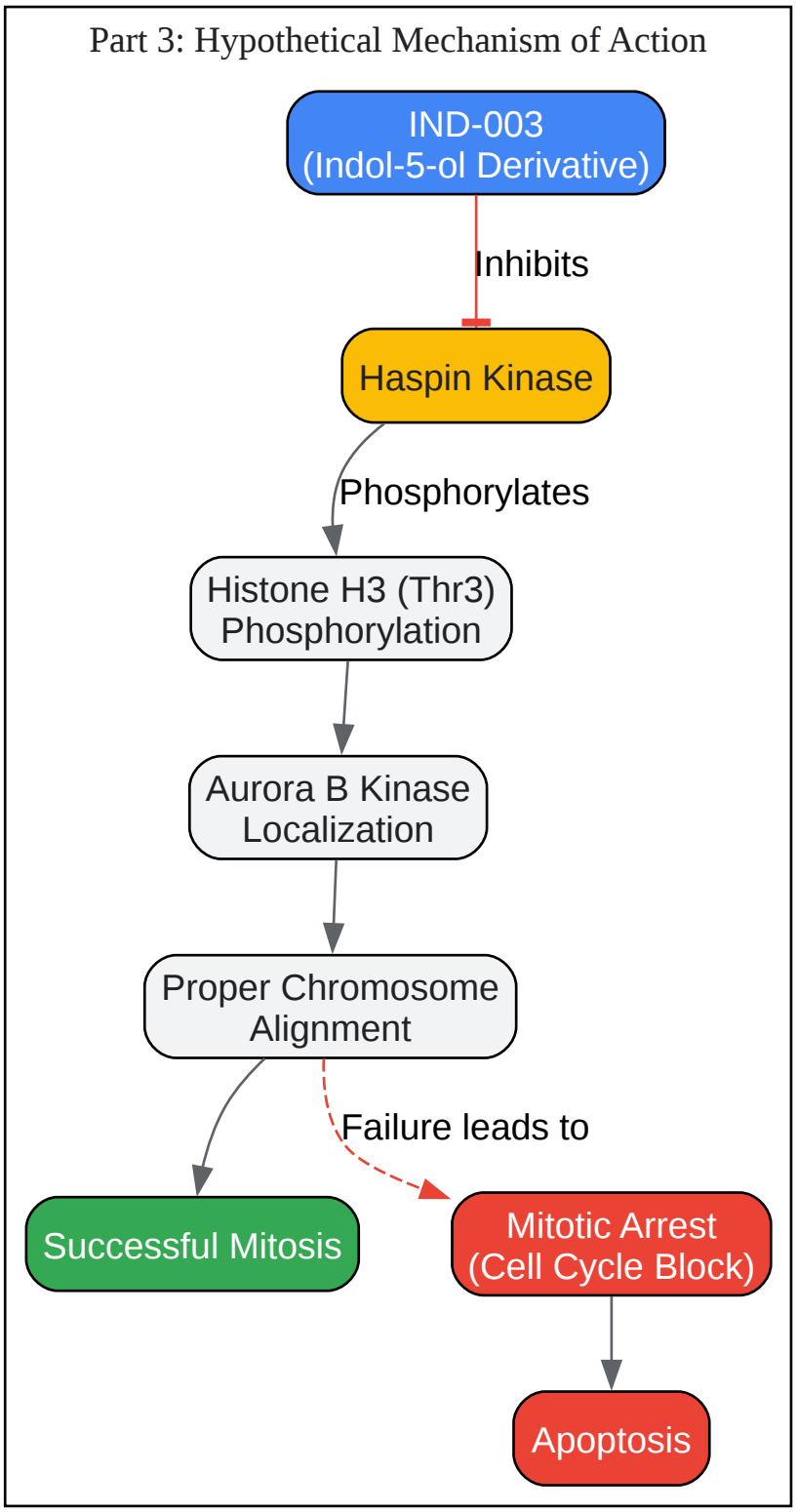
Protocol: Annexin V/PI Apoptosis Assay

- Treatment: Treat HCT116 cells with vehicle and varying concentrations of IND-003 for 48 hours.
- Harvest & Staining: Harvest the cells, wash with PBS, and resuspend in Annexin V Binding Buffer. Add FITC-conjugated Annexin V and PI to the cells.
- Incubation: Incubate in the dark at room temperature for 15 minutes.
- Flow Cytometry: Analyze the stained cells immediately by flow cytometry.
- Data Analysis:
  - Annexin V-negative, PI-negative: Live cells
  - Annexin V-positive, PI-negative: Early apoptotic cells
  - Annexin V-positive, PI-positive: Late apoptotic or necrotic cells

Visualizing the Mechanism of Action

The following diagram illustrates a hypothetical signaling pathway where inhibition of Haspin kinase by IND-003 leads to mitotic defects and subsequent apoptosis.

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Caption: Hypothetical signaling cascade for IND-003.

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Part 4: Early Safety and ADME/Tox Profiling

Potency and a clear mechanism of action are meaningless if a compound has poor drug-like properties or is overtly toxic. Early assessment of Absorption, Distribution, Metabolism, and Excretion (ADME) and toxicity is a critical de-risking step.[12][13]

Metabolic Stability in Human Liver Microsomes

How quickly a compound is metabolized by the liver is a key determinant of its potential oral bioavailability and dosing frequency. Human Liver Microsomes (HLMs) are subcellular fractions containing a high concentration of drug-metabolizing enzymes, particularly Cytochrome P450s (CYPs).

Protocol: HLM Stability Assay

- Reaction Setup: In a 96-well plate, incubate IND-003 (at a low concentration, e.g., 1 µM) with pooled HLMs in a phosphate buffer.
- Initiation: Pre-warm the plate to 37°C. Initiate the metabolic reaction by adding a pre-warmed NADPH-regenerating system.
- Time Points: At various time points (e.g., 0, 5, 15, 30, 60 minutes), stop the reaction by adding ice-cold acetonitrile containing an internal standard.
- Analysis: Centrifuge the samples to pellet the protein. Analyze the supernatant by LC-MS/MS to quantify the remaining amount of the parent compound (IND-003).
- Calculation: Plot the natural log of the percent remaining compound versus time. The slope of this line is used to calculate the in vitro half-life (t½) and intrinsic clearance.

Cytochrome P450 (CYP) Inhibition

Inhibition of major CYP isoforms (e.g., 3A4, 2D6, 2C9) is a primary cause of adverse drug-drug interactions (DDIs).[14][15] If a new drug inhibits a CYP enzyme, it can dangerously increase the concentration of other co-administered drugs that are metabolized by that enzyme.

Protocol: CYP Inhibition Assay (Fluorometric)

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- Enzyme/Inhibitor Incubation: In a black 96-well plate, incubate recombinant human CYP isozymes with a range of concentrations of IND-003.
- Reaction Initiation: Add a fluorogenic probe substrate specific to each CYP isozyme. The enzyme will metabolize the substrate into a fluorescent product.
- Fluorescence Reading: After a set incubation time at 37°C, stop the reaction and measure the fluorescence on a plate reader.
- Data Analysis: The reduction in fluorescence in the presence of IND-003 compared to a vehicle control indicates inhibition. Calculate IC50 values for each major CYP isozyme.

Data Presentation: CYP Inhibition Profile for IND-003

CYP Isozyme	IND-003 IC50 (μM)
CYP1A2	>50
CYP2C9	>50
CYP2C19	28.5
CYP2D6	>50
CYP3A4	8.9

This data suggests a potential liability for DDI via inhibition of CYP3A4, which would require further investigation.

Cardiac Safety: hERG Channel Inhibition

Blockade of the hERG potassium ion channel is a major cause of drug-induced cardiac arrhythmia (QT prolongation).[16] Regulatory agencies require hERG liability to be assessed for new chemical entities.[17] The gold-standard method for this is electrophysiology (patch clamp).

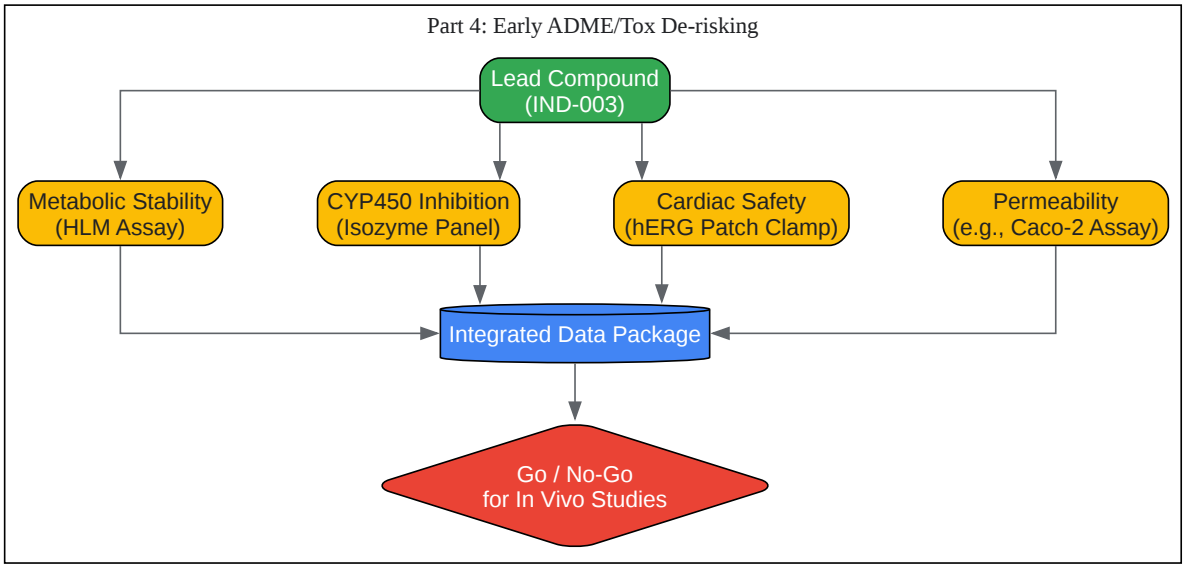
- Authoritative Grounding: Automated patch-clamp systems provide a higher-throughput method to assess hERG channel inhibition. The assay involves expressing the hERG channel in a cell line (e.g., CHO or HEK cells) and measuring the ion current through the

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channel in the presence and absence of the test compound.[18] A significant block of this current at clinically relevant concentrations is a major safety red flag.

ADME & Safety Profiling Workflow

This diagram shows the parallel assays used to build a safety and drug-like properties profile for a lead compound.



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Caption: Parallel workflow for early safety and ADME profiling.

Conclusion: Building the Full Story

The in vitro characterization of a novel chemical series is not a linear sequence of disconnected experiments. It is an integrated, iterative process of hypothesis generation and

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testing. By systematically evaluating physicochemical properties, cellular potency, target engagement, mechanism of action, and early safety liabilities, we build a comprehensive data package. This holistic view allows the project team to see the full story of a compound, enabling them to select not just the most potent molecule, but the one with the most promising overall profile for success in the long and arduous journey of drug development. The robust framework detailed here provides the foundation for making those critical go/no-go decisions with confidence.

References

- Selvita. In Vitro ADME. [Link]
- Charles River Laboratories. In Vitro ADME Assays and Services. [Link]
- Creative Biolabs. Comprehensive Guide to In Vitro ADME Studies in Drug Discovery. [Link]
- InfinixBio. In Vitro ADME Studies: Laying the Foundation for Preclinical Success. [Link]
- Bio-protocol. Cellular thermal shift assay (CETSA). [Link]
- BioDuro. In Vitro ADME. [Link]
- AxisPharm. Cytochrome P450 (CYP) Inhibition Assay (IC50) Test. [Link]
- Zhu, F. & Wang, W. Recent progress in assays for GPCR drug discovery. Acta Physiologica Sinica. [Link]
- Zhu, F. & Wang, W. Recent progress in assays for GPCR drug discovery. Acta Physiologica Sinica. [Link]
- Almqvist, H. Screening for Target Engagement using the Cellular Thermal Shift Assay - CETSA. Methods in Molecular Biology. [Link]
- Warne, T., et al. Evaluating functional ligand-GPCR interactions in cell-based assays. STAR Protocols. [Link]
- LifeNet Health LifeSciences. CYP Inhibition Assay. [Link]

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- Charles River Laboratories. Assays for CYP450 Inhibition, Induction, and Phenotyping. [Link]
- Eurofins Discovery. GPCR Functional Assays, Understanding On/Off-target Activity. [Link]
- Mondal, M., et al. Synthesis and in Vitro Evaluation of Novel 5-Nitroindole Derivatives as c-Myc G-Quadruplex Binders with Anticancer Activity. Chemistry. [Link]
- Martin, A. CYTOTOXICITY TESTING IN VITRO: INVESTIGATION OF 5 MINIATURIZED, COLORIMETRIC ASSAYS. DORAS | DCU Research Repository. [Link]
- Evotec. hERG Safety Assay. [Link]
- BMG LABTECH. Duplexed Screening of GPCRs to Measure Calcium and β-Arrestin. YouTube. [Link]
- Robers, M.B., et al. Real-Time Cellular Thermal Shift Assay to Monitor Target Engagement. Angewandte Chemie. [Link]
- Macias, L. In Vitro Characterization Of Novel Compounds With Anti-Cancer Activity. ScholarWorks@UTEP. [Link]
- Martinez Molina, D. & Nordlund, P. The Cellular Thermal Shift Assay: A Novel Biophysical Assay for In Situ Drug Target Engagement and Mechanistic Biomarker Studies. Annual Review of Pharmacology and Toxicology. [Link]
- Li, A.C. Cytochrome P450 Inhibition Assay Using Human Liver Microsomes. Methods in Molecular Biology. [Link]
- Al-Ostath, R.S., et al. Recent Developments in the Synthesis and Anticancer Activity of Indole and its Derivatives. Molecules. [Link]
- U.S. Food and Drug Administration. Recommended voltage protocols to study drug-cardiac ion channel interactions using recombinant cell lines. [Link]
- Springer Nature Experiments. Cytotoxicity MTT Assay Protocols and Methods. [Link]
- Li, Y., et al. Design, Synthesis, and Biological Evaluation of Indole Derivatives Targeting LsrK as AI-2 Quorum Sensing Inhibitors. Journal of Medicinal Chemistry. [Link]

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- News-Medical.Net. Cellular Thermal Shift Assay (CETSA). [Link]
- ResearchGate. Can anyone suggest a protocol for a kinase assay?. [Link]
- Reaction Biology. Step-by-Step Guide to Kinase Inhibitor Development. [Link]
- Vestuto, V., et al. A Comprehensive In Vitro Characterization of a New Class of Indole-Based Compounds Developed as Selective Haspin Inhibitors. ResearchGate. [Link]
- Vestuto, V., et al. A Comprehensive In Vitro Characterization of a New Class of Indole-Based Compounds Developed as Selective Haspin Inhibitors. Semantic Scholar. [Link]
- Al-Ostath, R.S., et al. In Vitro and In Silico Evaluation of Anticancer Activity of New Indole-Based 1,3,4-Oxadiazoles as EGFR and COX-2 Inhibitors. MDPI. [Link]
- Han, S., et al. Evaluation of In Vitro Production Capabilities of Indole Derivatives by Lactic Acid Bacteria. Foods. [Link]
- Charles River Laboratories. hERG Serum Shift Assay. [Link]
- Adamska, A., et al. Synthesis and Anticancer Activity of Indole-Functionalized Derivatives of Betulin. Molecules. [Link]
- Reaction Biology. hERG Patch Clamp Assay – Cardiac Safety Panel. [Link]
- Solution-Pharmacy. hERG Assay (Methods for testing hERG antagonistic activity). YouTube. [Link]
- Di Sarno, V., et al. Recent Advances in the Discovery of Novel Drugs on Natural Molecules. International Journal of Molecular Sciences. [Link]
- Al-Amiery, A.A., et al. Synthesis, Characterization, Molecular Docking, In Vitro Biological Evaluation and In Vitro Cytotoxicity Study of Novel Thiazolidine-4-One Derivatives as Anti-Breast Cancer Agents. Molecules. [Link]
- Li, Y., et al. De Novo Generation and Identification of Novel Compounds with Drug Efficacy Based on Machine Learning. Journal of Medicinal Chemistry. [Link]

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- Desriac, F., et al. In Vitro Activity of Two Novel Antimicrobial Compounds on MDR-Resistant Clinical Isolates. Antibiotics. [Link]

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Sources

- 1. CyQUANT XTT and MTT Assays for Cell Viability | Thermo Fisher Scientific - TW [thermofisher.com]
- 2. Cytotoxicity MTT Assay Protocols and Methods | Springer Nature Experiments [experiments.springernature.com]
- 3. researchgate.net [researchgate.net]
- 4. semanticscholar.org [semanticscholar.org]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. Screening for Target Engagement using the Cellular Thermal Shift Assay - CETSA - Assay Guidance Manual - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 8. annualreviews.org [annualreviews.org]
- 9. bio-protocol.org [bio-protocol.org]
- 10. pdf.benchchem.com [pdf.benchchem.com]
- 11. mdpi.com [mdpi.com]
- 12. selvita.com [selvita.com]
- 13. infinixbio.com [infinixbio.com]
- 14. criver.com [criver.com]
- 15. Cytochrome P450 Inhibition Assay Using Human Liver Microsomes | Springer Nature Experiments [experiments.springernature.com]
- 16. evotec.com [evotec.com]
- 17. fda.gov [fda.gov]

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- 18. reactionbiology.com [reactionbiology.com]
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